

stability and storage conditions for ROX azide 5-isomer

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Compound of Interest

Compound Name: ROX azide, 5-isomer

Cat. No.: B13723672

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An In-Depth Technical Guide to the Stability and Storage of **ROX Azide, 5-Isomer**

For Researchers, Scientists, and Drug Development Professionals

Introduction

ROX (Rhodamine X) azide, 5-isomer, is a fluorescent probe widely utilized in biomedical research and drug development. As a derivative of the bright and photostable rhodamine family of dyes, ROX azide is primarily used in "click chemistry" reactions, where its azide group efficiently and specifically reacts with alkyne-modified biomolecules. This enables the precise fluorescent labeling of proteins, nucleic acids, and other targets for visualization and quantification.

Given its role in sensitive and often quantitative applications, understanding the stability and optimal storage conditions of **ROX azide, 5-isomer**, is critical to ensure experimental reproducibility, accuracy, and the longevity of the reagent. This guide provides a comprehensive overview of the factors influencing its stability, recommended handling protocols, and methodologies for assessing its integrity over time.

Chemical Stability Profile

The stability of **ROX azide, 5-isomer**, is governed by the inherent properties of both the rhodamine core structure and the organic azide functional group. While specific quantitative degradation kinetics for this exact molecule are not readily available in peer-reviewed literature,

a robust stability profile can be inferred from manufacturer data and established chemical principles.

Factors Affecting Stability

- **Temperature:** Heat is a primary factor that can accelerate the degradation of organic azides. The azide functional group is energetic and can decompose upon thermal stress, leading to the release of nitrogen gas and loss of function.^{[1][2]}
- **Light:** Like most fluorescent dyes, ROX azide is susceptible to photodegradation (photobleaching) upon prolonged exposure to light, especially high-energy UV light.^[1] This process can irreversibly destroy the fluorophore's conjugated system, resulting in a loss of fluorescence.
- **Oxidation:** The rhodamine core of the molecule is prone to oxidation.^[3] This can alter the spectral properties of the dye, reducing its quantum yield and affecting its performance in assays.
- **Moisture and pH:** While ROX azide exhibits low solubility in water, moisture can potentially lead to hydrolysis over long-term storage.^[4] Studies on related rhodamine dyes have shown that pH can also influence degradation rates, with acidic conditions sometimes accelerating the process.

General Stability of Organic Azides

The stability of organic azides can be generally assessed using established chemical safety principles.

- **Carbon-to-Nitrogen (C/N) Ratio:** This ratio helps predict the energetic nature of an azide. For **ROX azide, 5-isomer** ($C_{36}H_{36}N_6O_4$), the total number of carbons is 36 and the total number of nitrogens is 6. The C/N ratio is $36/6 = 6$. A ratio where the number of carbons is significantly greater than the number of nitrogen atoms indicates a higher degree of stability.
- **Rule of Six:** This rule suggests that a molecule should have at least six carbon atoms for each energetic functional group (like an azide) to provide sufficient dilution and render the compound relatively safe and stable. ROX azide, with 36 carbons and one azide group, far

exceeds this threshold, classifying it as a stable organic azide under proper storage conditions.

Recommended Storage and Handling

Based on information from multiple suppliers and general chemical best practices, the following conditions are recommended to ensure the long-term integrity of **ROX azide, 5-isomer**.

Long-Term Storage (Solid Form)

The compound is typically supplied as a dark crimson or red powder. For maximum shelf life, the solid material should be stored under the conditions outlined in Table 1.

Parameter	Recommended Condition	Rationale	Shelf Life
Temperature	-20°C	Minimizes thermal degradation of the azide group and slows oxidative processes.	Up to 24 months
Light	Store in the dark (e.g., in an amber vial)	Prevents photodegradation of the rhodamine fluorophore.	
Atmosphere	Desiccate; store under an inert atmosphere (e.g., Argon or Nitrogen) if possible	Protects from moisture and slows oxidation of the dye core.	
Container	Tightly sealed vial	Prevents exposure to moisture and atmospheric oxygen.	

Table 1: Recommended Long-Term Storage Conditions for Solid **ROX Azide, 5-Isomer**

Handling of Stock Solutions

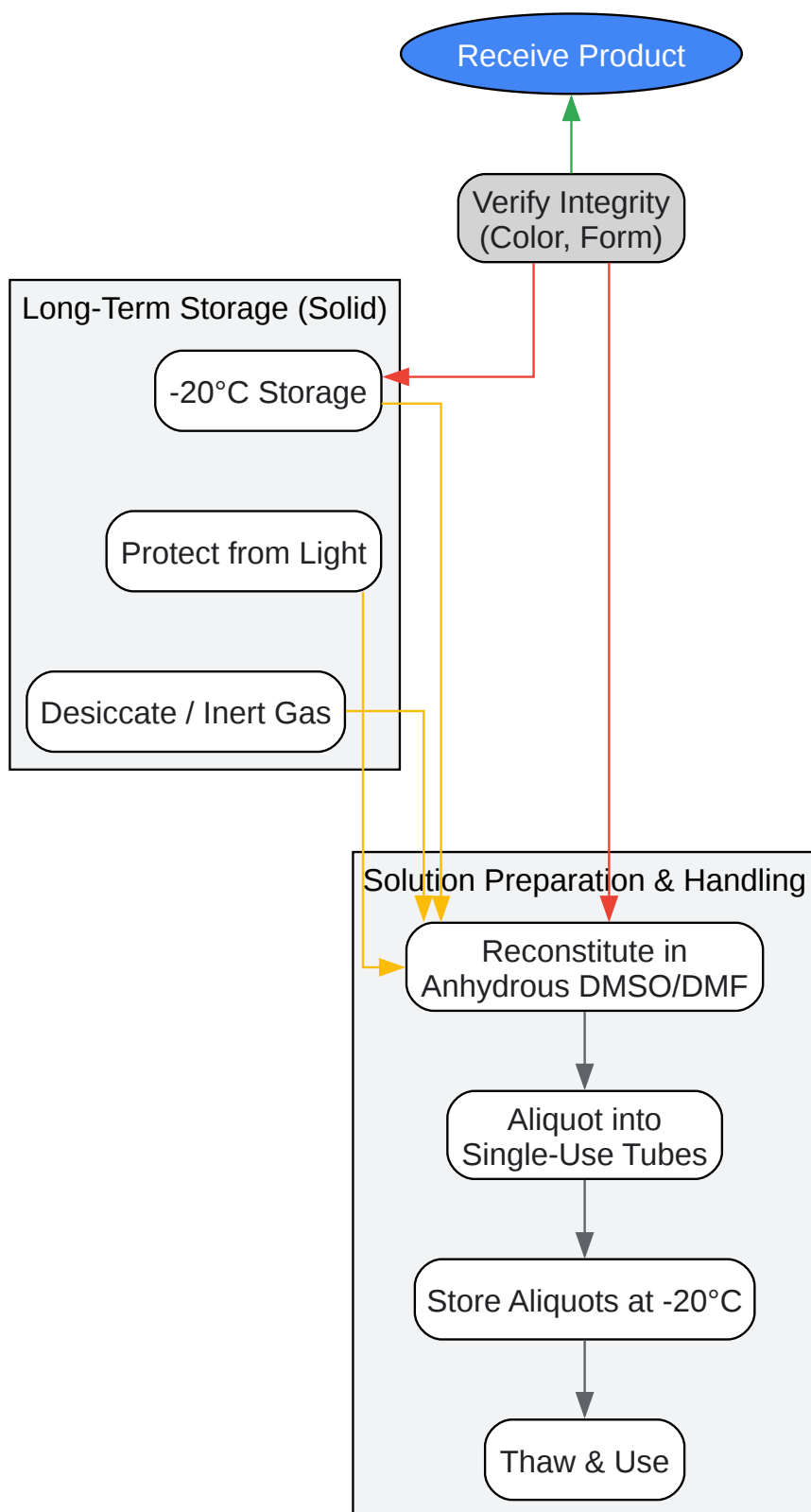
Once reconstituted, the stability of ROX azide solutions depends on the solvent and storage temperature.

Parameter	Recommended Condition	Rationale
Solvent	High-purity, anhydrous polar organic solvents (e.g., DMSO, DMF).	ROX azide has good solubility in these solvents and they are suitable for most "click chemistry" protocols.
Concentration	Prepare stock solutions at a reasonable concentration (e.g., 1-10 mM).	Storing as a solution can improve stability compared to repeated handling of the solid. Storing at ≤ 1 M is a general safety practice for organic azides.
Storage (Solutions)	Store at -20°C in small aliquots.	Prevents repeated freeze-thaw cycles which can introduce moisture and degrade the compound.
Handling	Before use, equilibrate the vial to room temperature before opening to prevent condensation of moisture inside the vial.	Minimizes water contamination, which can affect both the dye and downstream reactions.

Table 2: Recommendations for Handling and Storing **ROX Azide, 5-Isomer** Stock Solutions

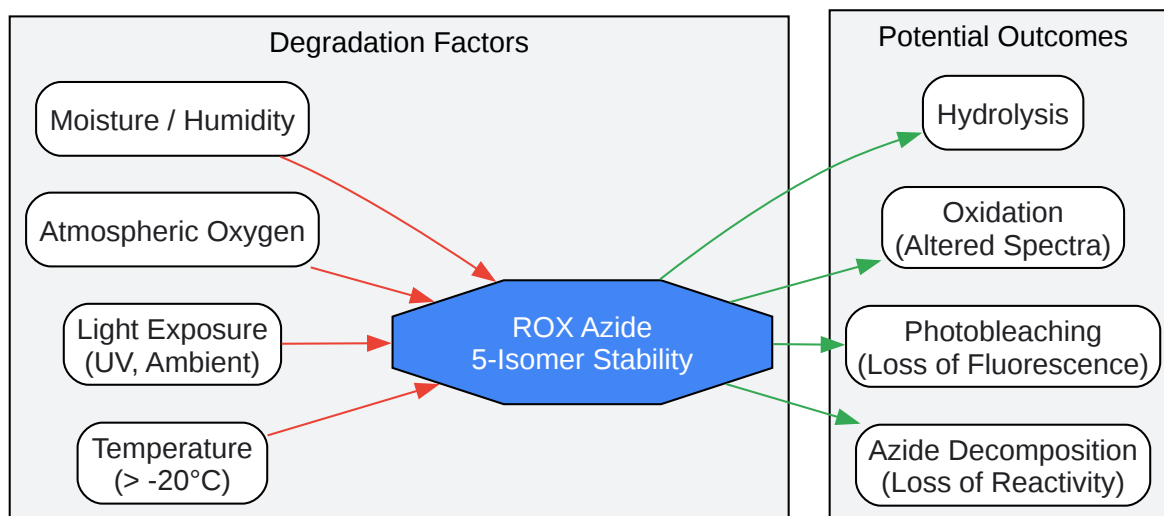
Visualized Workflows and Stability Factors

The following diagrams illustrate the key relationships and workflows for maintaining the stability of ROX azide.



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Caption: Recommended workflow for receiving, storing, and handling **ROX azide, 5-isomer**.



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Caption: Key environmental factors affecting the stability of **ROX azide, 5-isomer**.

Experimental Protocol: Stability Assessment via HPLC

While a specific stability-indicating assay for **ROX azide, 5-isomer**, is not published, a standard method can be developed using High-Performance Liquid Chromatography (HPLC) with fluorescence detection. This protocol provides a framework for researchers wishing to validate the stability of a specific batch or test its degradation under stressed conditions.

Objective

To quantify the purity of **ROX azide, 5-isomer**, over time and under various storage conditions, and to detect the appearance of potential degradation products.

Materials and Equipment

- **ROX azide, 5-isomer**

- HPLC-grade acetonitrile (ACN) and water
- HPLC-grade trifluoroacetic acid (TFA) or formic acid
- HPLC system with a fluorescence detector (FLD) and/or a UV-Vis diode array detector (DAD)
- Analytical reversed-phase C18 column (e.g., 4.6 x 150 mm, 3.5 μ m particle size)
- Temperature-controlled autosampler and column oven
- Calibrated analytical balance and volumetric flasks

Chromatographic Conditions (Starting Point)

- Mobile Phase A: 0.1% TFA in Water
- Mobile Phase B: 0.1% TFA in Acetonitrile
- Gradient: 5% to 95% B over 15 minutes, hold for 2 minutes, return to initial conditions over 1 minute, and equilibrate for 5 minutes.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Injection Volume: 10 μ L
- Detection (FLD): Excitation at ~570 nm, Emission at ~591 nm
- Detection (DAD): Monitor at 570 nm to observe chromophore degradation.

Protocol Steps

- Standard Preparation (T_0):
 - Accurately weigh and dissolve ROX azide in DMSO to prepare a 10 mM stock solution.

- Further dilute the stock solution with the initial mobile phase composition (e.g., 95:5 Mobile Phase A:B) to a working concentration of ~10 μM .
- Inject the standard solution into the HPLC system to obtain the initial chromatogram (Time Zero). The area of the main peak represents 100% purity.
- Forced Degradation (Stress Studies - Optional):
 - Thermal Stress: Incubate aliquots of the stock solution at elevated temperatures (e.g., 4°C, 25°C, 40°C) for defined time points (e.g., 24, 48, 72 hours).
 - Photostability: Expose an aliquot to a controlled light source (e.g., UV lamp or direct sunlight) for several hours.
 - Oxidative Stress: Treat an aliquot with a dilute solution of hydrogen peroxide (e.g., 0.1% H_2O_2) for a short period.
 - At each time point, dilute the stressed samples and analyze by HPLC.
- Long-Term Stability Study:
 - Store aliquots of the stock solution under the recommended conditions (-20°C, dark).
 - Store another set of aliquots under non-ideal conditions (e.g., 4°C in the light).
 - At regular intervals (e.g., 1, 3, 6, 12 months), thaw an aliquot from each condition, dilute, and analyze via HPLC.
- Data Analysis:
 - Calculate the percent purity of ROX azide at each time point by dividing the main peak area by the total area of all peaks in the chromatogram.
 - Plot the percent purity versus time for each storage condition to determine the degradation rate.

This protocol provides a robust framework for ensuring the quality and stability of **ROX azide, 5-isomer**, for critical research applications.

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